

# Safe handling and storage of 2-Chloro-3-fluoropyridine

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## Compound of Interest

Compound Name: 2-Chloro-3-fluoropyridine

Cat. No.: B099640

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An essential component in pharmaceutical synthesis and drug development, **2-Chloro-3-fluoropyridine** (CAS No. 17282-04-1) demands rigorous adherence to safety protocols due to its hazardous properties.<sup>[1][2]</sup> This technical support guide, designed for laboratory personnel, provides in-depth, field-proven insights into its safe handling, storage, and emergency management. As Senior Application Scientists, our goal is to explain not just the "what," but the "why" behind each recommendation, ensuring a self-validating system of safety in your experimental work.

## Section 1: Hazard Identification & Core Safety Data

Understanding the intrinsic hazards of **2-Chloro-3-fluoropyridine** is the foundation of safe laboratory practice. This compound is a combustible liquid that is harmful if swallowed and can be fatal if it comes into contact with the skin or is inhaled.<sup>[3][4][5]</sup> It is known to cause severe skin irritation and serious eye damage.<sup>[3][4]</sup>

### 1.1 GHS Hazard Profile

The Globally Harmonized System (GHS) provides a clear and concise summary of the compound's dangers. Familiarity with these statements is critical for risk assessment.

Hazard Class	Hazard Statement	Precautionary Statement Codes
Flammable Liquids	H227: Combustible liquid	P210: Keep away from heat/sparks/open flames/hot surfaces. — No smoking.[3][6]
Acute Toxicity, Oral	H301/H302: Toxic/Harmful if swallowed	P264, P270, P301+P312, P330
Acute Toxicity, Dermal	H310: Fatal in contact with skin	P262, P280, P302+P350, P310, P361
Acute Toxicity, Inhalation	H330: Fatal if inhaled	P260, P271, P284, P304+P340, P310
Skin Corrosion/Irritation	H315: Causes skin irritation	P264, P280, P302+P352, P332+P313
Serious Eye Damage/Irritation	H318: Causes serious eye damage	P280, P305+P351+P338, P310
Specific Target Organ Toxicity	H335: May cause respiratory irritation	P261, P271, P304+P340, P312

**Causality Note:** The high toxicity, particularly dermal and inhalation, is attributed to its ability to be readily absorbed and to interfere with critical biological pathways. The pyridine ring, activated by electron-withdrawing halogen substituents, can interact with nucleophilic sites in biomolecules, leading to cellular disruption.

## 1.2 Physicochemical Properties for Risk Assessment

These properties are crucial for designing safe experiments and responding effectively to incidents.

Property	Value	Significance for Handling
CAS Number	17282-04-1[3][7]	Unique identifier for accurate safety information retrieval.
Molecular Formula	C <sub>5</sub> H <sub>3</sub> ClFN[3][7]	-
Molecular Weight	131.54 g/mol [7]	Required for stoichiometric calculations.
Appearance	Colorless liquid[1][3]	Any deviation (e.g., yellowing) may indicate degradation or contamination.
Boiling Point	80 °C at 80-110 hPa (lit.)[1][3] [7]	Relatively low boiling point suggests significant vapor pressure at ambient temperatures.
Density	1.323 g/cm <sup>3</sup> at 25 °C (lit.)[3][7]	It is denser than water.
Flash Point	63 °C (145.4 °F) - closed cup[3][7]	Classified as a combustible liquid. Vapors can form flammable mixtures with air.

## Section 2: Troubleshooting & Frequently Asked Questions (FAQs)

This section addresses specific issues and questions that may arise during the use of **2-Chloro-3-fluoropyridine**.

**Q1:** My bottle of **2-Chloro-3-fluoropyridine** has developed a slight yellow tint. Is it safe to use?

**A:** A color change often indicates decomposition or the presence of impurities. While the primary hazard profile remains, the compound's reactivity may be altered, potentially leading to unpredictable side reactions or reduced yields. We recommend running a small-scale test reaction or purifying the material (e.g., by distillation under reduced pressure) before use in a critical experiment. The primary cause of degradation is often slow reaction with atmospheric moisture or light; ensure storage conditions are strictly followed.

Q2: I can detect a faint odor of the chemical in the lab, even though I'm working in a fume hood. What should I do? A: Do not ignore this. An odor indicates that vapors are escaping containment.

- Verify Fume Hood Function: Check the sash height and the airflow monitor. Ensure the hood is not cluttered, which can disrupt airflow.
- Check Your Apparatus: Look for any leaks in your experimental setup (e.g., loose joints, worn septa).
- Review Handling Technique: Ensure all transfers are performed deep within the hood. Keep the container sealed when not in immediate use.
- Evacuate if Necessary: If the odor is strong or you feel unwell, alert your colleagues, secure the area, and evacuate. Report the incident to your institution's Environmental Health and Safety (EHS) department.

Q3: What are the first and most critical actions to take after accidental skin contact? A: Due to its classification as "Fatal in contact with skin," immediate and thorough decontamination is critical.

- Immediately go to the nearest safety shower or drench hose.
- Remove all contaminated clothing, shoes, and jewelry while under the shower. Do not hesitate to cut clothing off if necessary.
- Wash the affected area with copious amounts of water and soap for at least 15 minutes.[\[6\]](#)
- Seek immediate medical attention.[\[3\]](#) Inform medical personnel of the chemical identity (**2-Chloro-3-fluoropyridine**, CAS 17282-04-1). Have the Safety Data Sheet (SDS) available.

Q4: What type of glove material provides the best protection against **2-Chloro-3-fluoropyridine**? A: Standard nitrile gloves may offer some protection for incidental contact, but for prolonged handling or immersion, a more robust solution is required. While the SDS specifies general "chemical-resistant gloves," for halogenated aromatic compounds, thicker nitrile gloves (>8 mil) or neoprene gloves are recommended.[\[8\]](#) For high-risk operations,

consider double-gloving.[\[8\]](#) Always inspect gloves for tears or pinholes before use and remove them using the proper technique to avoid contaminating your skin.[\[5\]](#)[\[9\]](#)

Q5: How should I properly dispose of waste containing **2-Chloro-3-fluoropyridine**? A: This compound must be treated as hazardous waste.

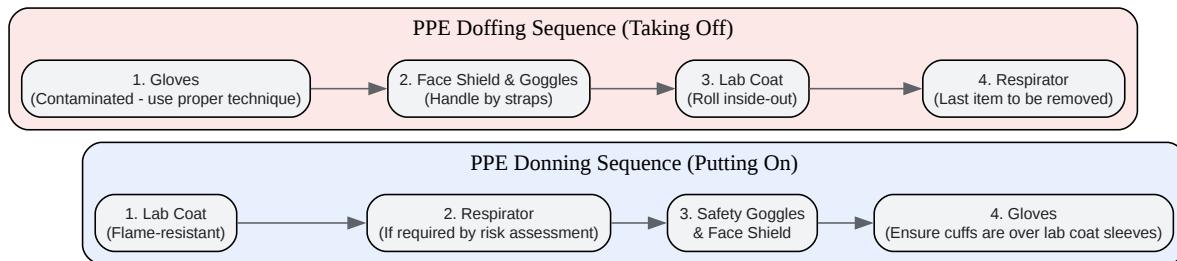
- Segregate Waste: Keep all waste containing this chemical (e.g., reaction residues, contaminated paper towels, used gloves) in a dedicated, clearly labeled, and sealed hazardous waste container.
- Avoid Mixing: Do not mix this waste with incompatible materials, such as strong oxidizing agents or acids.[\[6\]](#)[\[10\]](#)
- Follow Institutional Protocols: Your institution's EHS department will have specific procedures for hazardous waste pickup and disposal. Always follow these local, regional, and national regulations.[\[6\]](#)[\[11\]](#)

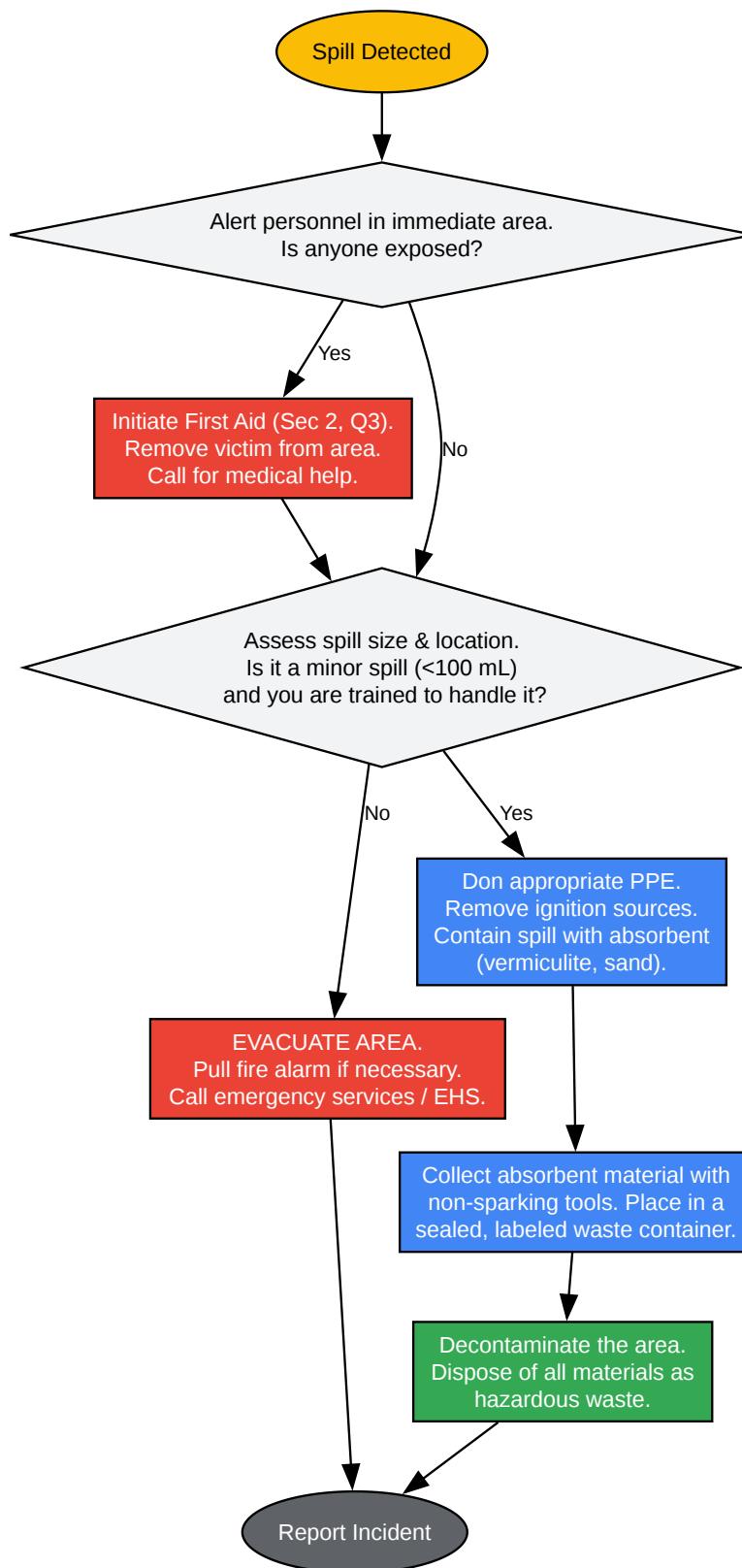
## Section 3: Experimental Protocols & Workflows

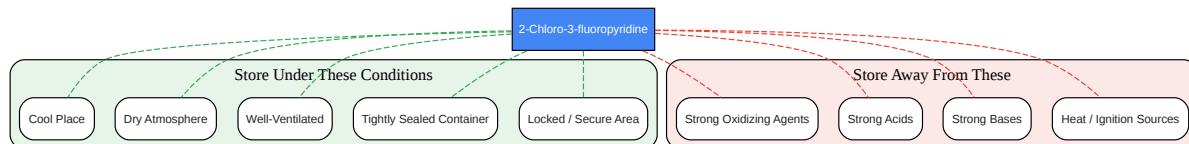
Adherence to standardized workflows is paramount for safety and experimental reproducibility.

### 3.1 Personal Protective Equipment (PPE) Protocol

The correct sequence for donning and doffing PPE prevents cross-contamination.







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